

# H-Gly-Lys-Gly-OH CAS number and supplier information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: H-Gly-Lys-Gly-OH

Cat. No.: B1337361

[Get Quote](#)

## H-Gly-Lys-Gly-OH: A Technical Guide for Researchers

An In-depth Examination of the Synthesis, Properties, and Potential Applications of a Tripeptide

For researchers and professionals in the fields of biochemistry, drug development, and life sciences, the tripeptide **H-Gly-Lys-Gly-OH** (Glycyl-L-lysyl-glycine) represents a molecule of interest for its potential roles in biological systems and as a building block in larger peptide structures. This technical guide provides a comprehensive overview of **H-Gly-Lys-Gly-OH**, including its chemical identity, supplier information, a detailed experimental protocol for its synthesis, and a discussion of its potential biological significance.

## Chemical Identity and Supplier Information

While a specific CAS number for the tripeptide **H-Gly-Lys-Gly-OH** is not readily found in major chemical databases, it is recognized as a tripeptide composed of glycine and lysine.<sup>[1]</sup> Its structure consists of a glycine residue at the N-terminus, followed by a lysine residue, and a C-terminal glycine residue.

Table 1: Chemical and Physical Properties of **H-Gly-Lys-Gly-OH**

Property	Value
Molecular Formula	C10H19N5O4
Molecular Weight	289.29 g/mol
Amino Acid Sequence	Gly-Lys-Gly
Structure	$\text{H}_2\text{N}-\text{CH}_2-\text{CO}-\text{NH}-\text{CH}(\text{CH}_2)_4-\text{NH}_2-\text{CO}-\text{NH}-\text{CH}_2-\text{COOH}$

## Supplier Information

**H-Gly-Lys-Gly-OH** is available from specialized chemical suppliers. One such supplier is MedChemExpress, which lists the compound and notes its potential use in the synthesis of casein and soybean protein.<sup>[1]</sup> For researchers requiring specific purities, quantities, or modifications, custom peptide synthesis services are the recommended route for procurement. Several reputable companies offer these services.

Table 2: Prominent Custom Peptide Synthesis Suppliers

Supplier	Key Features
GenScript	Offers microwave-assisted peptide synthesis for rapid turnaround. <sup>[2]</sup>
ProteoGenix	Provides synthesis of peptides up to 150 amino acids with a "no win - no fee" policy. <sup>[3]</sup>
Bachem	Specializes in high-quality custom peptides with GMP-compliant facilities. <sup>[4]</sup>
JPT Peptide Technologies	ISO 9001:2015-certified with extensive experience in synthesizing complex peptides. <sup>[5]</sup>
MedChemExpress	Provides a wide range of peptide modifications and synthesis from milligram to kilogram scales. <sup>[6]</sup>

# Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS)

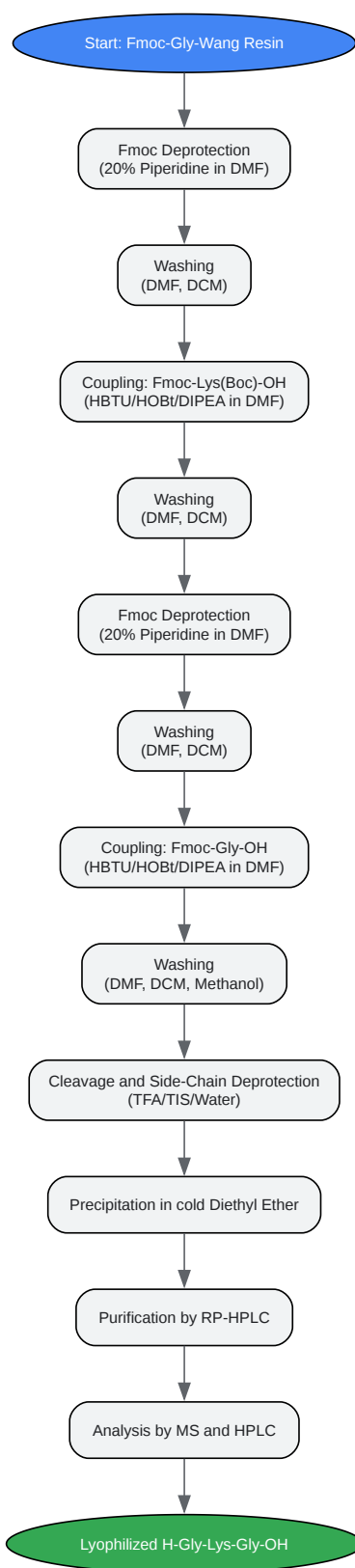
The most common and efficient method for synthesizing peptides like **H-Gly-Lys-Gly-OH** is Solid-Phase Peptide Synthesis (SPPS). The following is a detailed methodology based on the widely used Fmoc/tBu (9-fluorenylmethyloxycarbonyl/tert-butyl) strategy.<sup>[7]</sup>

## Materials and Reagents

- Fmoc-Gly-Wang resin
- Fmoc-Lys(Boc)-OH
- Fmoc-Gly-OH
- Deprotection Solution: 20% piperidine in dimethylformamide (DMF)
- Coupling Reagents: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate), HOBt (Hydroxybenzotriazole), and DIPEA (N,N-Diisopropylethylamine) in DMF
- Washing Solvents: DMF, Dichloromethane (DCM), Methanol
- Cleavage Cocktail: Trifluoroacetic acid (TFA), Triisopropylsilane (TIS), and water (e.g., 95:2.5:2.5 v/v/v)
- Diethyl ether (for precipitation)
- Purification System: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)
- Analytical Instruments: Mass Spectrometer (MS) and HPLC

## Synthesis Workflow

The synthesis proceeds from the C-terminus to the N-terminus, starting with the C-terminal amino acid attached to a solid support (resin).



[Click to download full resolution via product page](#)

Fmoc-based Solid-Phase Peptide Synthesis (SPPS) Workflow.

## Detailed Steps

- **Resin Swelling:** The Fmoc-Gly-Wang resin is swelled in DMF for 30 minutes in a reaction vessel.
- **Fmoc Deprotection:** The deprotection solution is added to the resin to remove the Fmoc group from the glycine. The reaction is typically carried out for 20 minutes and monitored for completion.
- **Washing:** The resin is thoroughly washed with DMF and DCM to remove excess piperidine and by-products.
- **Amino Acid Coupling:** The next amino acid, Fmoc-Lys(Boc)-OH, is pre-activated with the coupling reagents and added to the resin. The coupling reaction proceeds for 1-2 hours.
- **Washing:** The resin is washed to remove unreacted amino acids and coupling reagents.
- **Repeat Cycle:** Steps 2-5 are repeated for the final glycine residue (Fmoc-Gly-OH).
- **Final Deprotection and Washing:** After the final coupling, the N-terminal Fmoc group is removed, and the peptide-resin is washed extensively with DMF, DCM, and methanol, followed by drying under vacuum.
- **Cleavage and Deprotection:** The peptide is cleaved from the resin, and the lysine side-chain protecting group (Boc) is removed simultaneously using the cleavage cocktail. This reaction is typically performed for 2-3 hours at room temperature.
- **Precipitation and Purification:** The cleaved peptide is precipitated in cold diethyl ether, centrifuged, and the pellet is washed with ether. The crude peptide is then dissolved in a suitable solvent and purified by RP-HPLC.
- **Analysis and Lyophilization:** The purity of the peptide is confirmed by analytical HPLC, and its identity is verified by mass spectrometry. The pure fractions are pooled and lyophilized to obtain the final product as a white powder.

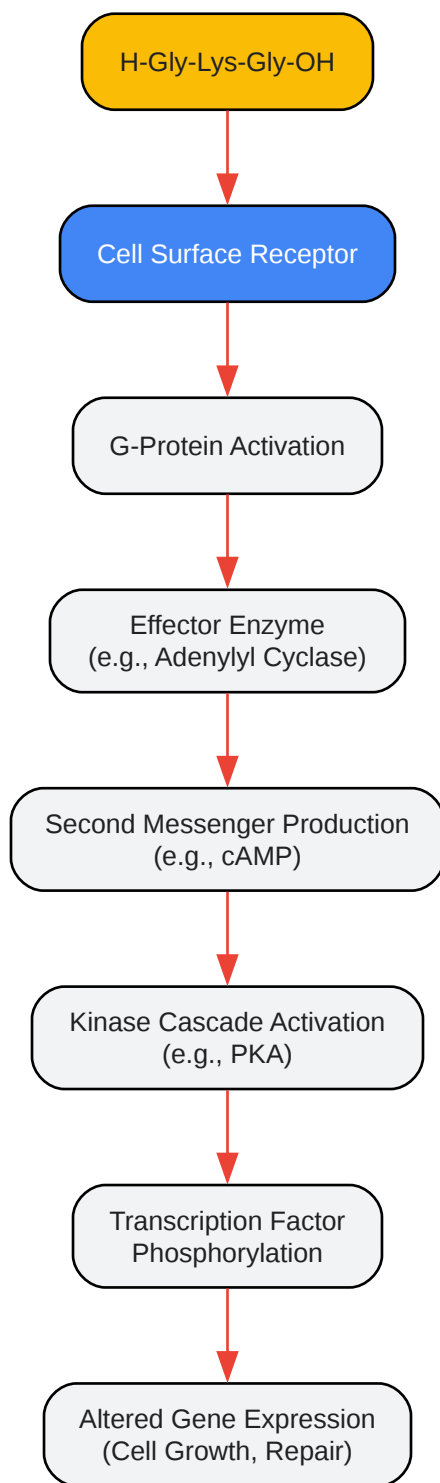
## Potential Biological Significance and Signaling Pathways

While specific studies on the biological activity of **H-Gly-Lys-Gly-OH** are limited, the presence of the Gly-Lys motif suggests potential interactions with biological systems. Peptides containing glycine and lysine are known to be involved in various biological processes. For instance, the well-studied tripeptide Gly-His-Lys (GHK) exhibits a wide range of biological activities, including wound healing, anti-inflammatory effects, and tissue regeneration.<sup>[8][9]</sup> GHK is known to chelate copper ions, forming GHK-Cu, which is believed to be its active form.<sup>[10]</sup>

The lysine residue in **H-Gly-Lys-Gly-OH** provides a positive charge at physiological pH, which could facilitate interactions with negatively charged cell membranes or proteins. Glycine, being the smallest amino acid, provides conformational flexibility to the peptide backbone.<sup>[11][12]</sup>

## Hypothetical Signaling Pathway Involvement

Based on the activities of similar peptides, **H-Gly-Lys-Gly-OH** could potentially modulate signaling pathways involved in cell growth, differentiation, and tissue repair. For example, GHK is known to influence the expression of numerous genes related to these processes. A hypothetical pathway could involve the binding of the peptide to a cell surface receptor, which in turn could trigger intracellular signaling cascades.



[Click to download full resolution via product page](#)

Hypothetical Receptor-Mediated Signaling Pathway.

## Conclusion

**H-Gly-Lys-Gly-OH** is a tripeptide that can be reliably synthesized using standard solid-phase peptide synthesis protocols. While its specific biological functions are yet to be fully elucidated, its structural similarity to other bioactive peptides suggests its potential as a valuable tool in biochemical and pharmaceutical research. The information provided in this guide serves as a foundational resource for scientists and researchers interested in exploring the properties and applications of this and other related short peptides.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. genscript.com [genscript.com]
- 3. Custom peptide synthesis service – Best price guaranteed - ProteoGenix [proteogenix.science]
- 4. bachem.com [bachem.com]
- 5. jpt.com [jpt.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. The peptide glycyl-L-histidyl-L-lysine is an endogenous antioxidant in living organisms, possibly by diminishing hydroxyl and peroxy radicals - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Copper peptide GHK-Cu - Wikipedia [en.wikipedia.org]
- 11. The Interfacial Interactions of Glycine and Short Glycine Peptides in Model Membrane Systems - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Structure and properties of peptides made of only glycine residues. – Kudos: Growing the influence of research [growkudos.com]
- To cite this document: BenchChem. [H-Gly-Lys-Gly-OH CAS number and supplier information]. BenchChem, [2025]. [Online PDF]. Available at:



[<https://www.benchchem.com/product/b1337361#h-gly-lys-gly-oh-cas-number-and-supplier-information>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)